

# Comprehensive Technical Guide: Norflurazepam (N-Desalkylflurazepam) as an Active Metabolite of Flutoprazepam

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## Compound Focus: Flutoprazepam

CAS No.: 25967-29-7

Cat. No.: S528226

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## Chemical and Pharmacological Profile

**Norflurazepam** (also known as **N-Desalkylflurazepam**) is a significant **active metabolite** of several therapeutic benzodiazepines, including **flutoprazepam**, flurazepam, fludiazepam, midazolam, and quazepam. [1] [2] It is classified as a **1,4-benzodiazepine** and has emerged as a **designer benzodiazepine** in its own right, being sold as a New Psychoactive Substance (NPS) since approximately 2016. [1] [3] [4]

Its clinical and recreational effects are mediated through the **gamma-aminobutyric acid (GABA)<sub>A</sub> receptor** complex, where it acts as a **positive allosteric modulator**. [3] [5] Specifically, it binds unselectively to various benzodiazepine receptor subtypes, potentiating GABA's inhibitory effects and leading to a characteristic profile of **central nervous system (CNS) depression**. [1] [4] The compound is documented to possess **anxiolytic, anticonvulsant, sedative, and skeletal muscle relaxant** properties. [2] The following table summarizes its core chemical and pharmacological characteristics.

Table 1: Core Chemical and Pharmacological Profile of Norflurazepam

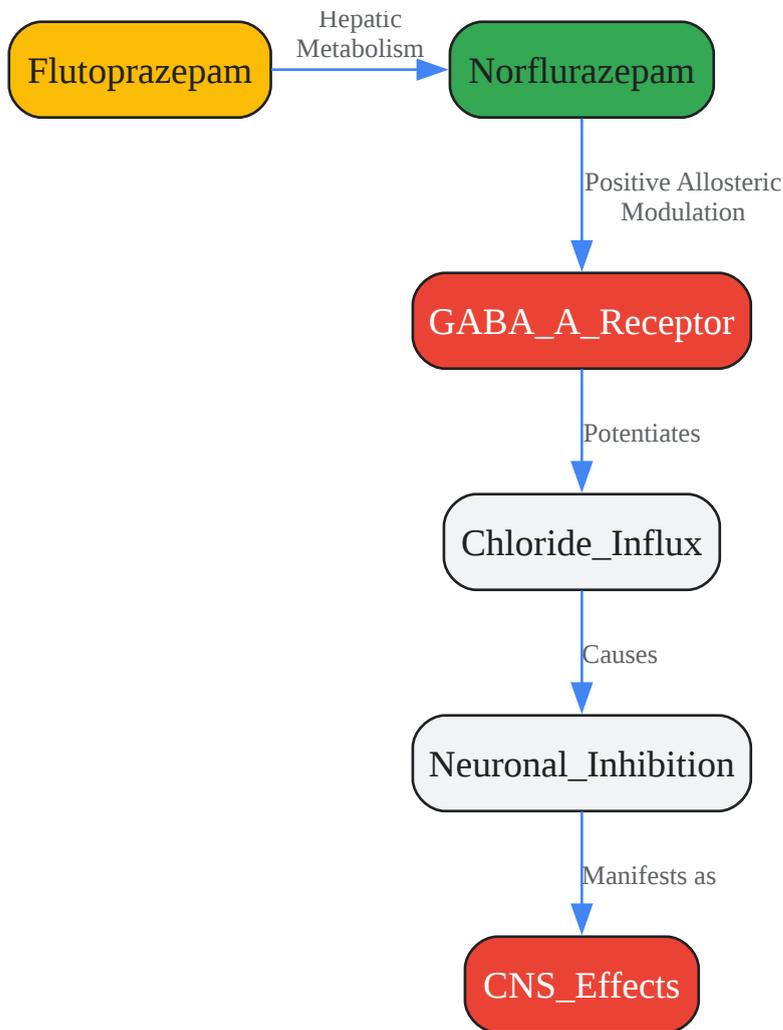
Property	Description
Systematic Name	7-Chloro-5-(2-fluorophenyl)-1,3-dihydro-1,4-benzodiazepin-2-one [1]
Molecular Formula	C <sub>15</sub> H <sub>10</sub> ClFN <sub>2</sub> O [1] [2]
Molecular Weight	288.70 g/mol (base), 288.71 g/mol (base) [1] [2]
CAS Number	2886-65-9 [1] [4]
Melting Point	205 to 206 °C (401 to 403 °F) [1]
Pharmacological Role	Positive Allosteric Modulator of GABA <sub>A</sub> Receptor [3] [5]
Primary Effects	Anxiolytic, anticonvulsant, sedative, skeletal muscle relaxant [2]

## Metabolic Pathways and Parent Drugs

Norflurazepam's primary significance in pharmacology and toxicology stems from its role as a **long-lived active metabolite**. It is the principal active metabolite responsible for the sustained effects of its parent drugs. [6] [5]

- **Flutoprazepam**: Following a single oral dose, concentrations of the parent compound **flutoprazepam** decline rapidly, becoming undetectable in serum within 6-9 hours. Conversely, norflurazepam appears rapidly (within 2 hours) and reaches concentrations **much greater than the parent compound**, with a slow elimination phase. It is therefore conclusively established that **flutoprazepam** acts predominantly as a **prodrug** for norflurazepam. [7] [8] [6]
- **Other Precursors**: Norflurazepam is also a major active metabolite of **flurazepam**, **fludiazepam**, **quazepam**, **midazolam**, **flutazolam**, and **ethyl loflazepate**. [1] [4] [9] This shared metabolic pathway is critical for understanding cross-tolerance and cumulative effects in patients prescribed multiple benzodiazepines.

The following diagram illustrates the central metabolic relationship between **flutoprazepam** and norflurazepam, and its connection to the GABAergic system.



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*Figure 1: Metabolic and Pharmacodynamic Pathway of **Flutoprazepam**. **Flutoprazepam** is metabolized to the active norflurazepam, which potentiates the GABA-A receptor, leading to CNS effects.*

## Pharmacokinetic Parameters

The pharmacokinetics of norflurazepam are characterized by **high oral bioavailability**, **extensive distribution**, and a **very long elimination half-life** that leads to significant accumulation, particularly during continuous administration. [1] [2]

Key quantitative parameters are detailed in the table below. The considerable variability in half-life is influenced by factors such as age, sex, liver function, and the use of concomitant medications that induce or

inhibit cytochrome P450 enzymes. [1] [7]

Table 2: Comprehensive Pharmacokinetic Parameters of Norflurazepam

Parameter	Value / Range	Notes & Conditions
<b>Bioavailability</b>	Not explicitly quantified for pure compound; Flutoprazepam: 80-90% [6]	High, inferred from parent drug absorption.
<b>Time to Peak (Tmax)</b>	2 - 12 hours [2] [7]	Following flutoprazepam administration.
<b>Peak Concentration (Cmax)</b>	~10-20.4 ng/mL [1]	Following a single 15 mg dose of flurazepam.
<b>Elimination Half-Life (t<sub>1/2</sub>β)</b>	40 - 250 hours [1] [2]	Highly variable; average ~71 hours [1] or ~90 hours from flutoprazepam. [7] [8]
<b>Half-Life (Continuous Use)</b>	150 - 200 hours [1]	Demonstrates significant accumulation.
<b>Protein Binding</b>	Not explicitly specified for metabolite; Flurazepam: 83% [5]	Data from parent drug flurazepam.
<b>Route of Elimination</b>	Renal (as conjugated metabolites) [1] [5]	Primarily excreted in urine.
<b>Metabolism</b>	Hepatic [1] [6]	Primarily via cytochrome P450 enzymes.

## Analytical Methodologies and Detection

Accurate identification and quantification of norflurazepam in biological matrices are essential for clinical monitoring, forensic toxicology, and drug development research. The following experimental protocols are derived from published methodologies.

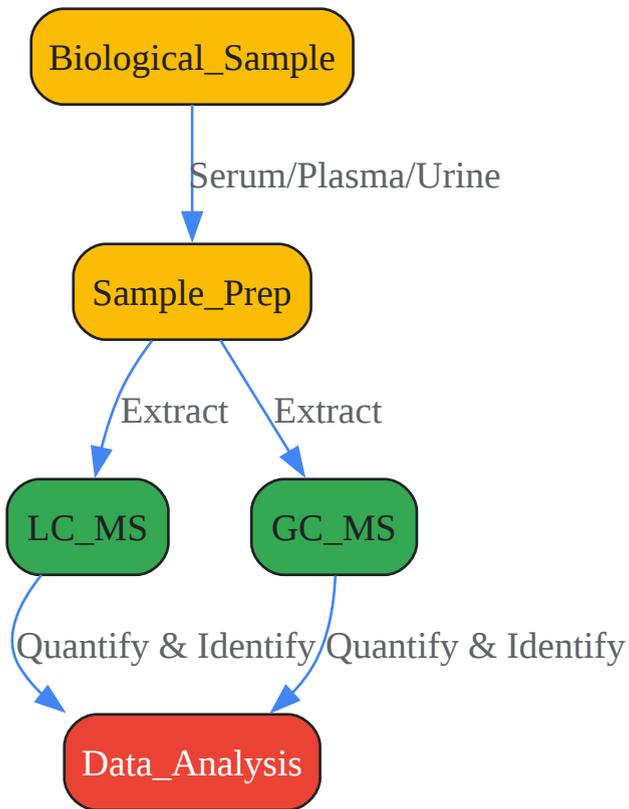
## Sample Preparation and Extraction

- **Matrix:** Serum, plasma, or whole blood. [7] [9]
- **Extraction:** Techniques include **liquid-liquid extraction** (LLE) using organic solvents or **solid-phase extraction** (SPE). Some advanced methods, such as those used for ethyl loflazepam metabolites, employ radio-high-performance liquid chromatography with direct injection of crude plasma samples. [4] [9]

## Analytical Techniques

- **Gas Chromatography-Mass Spectrometry (GC-MS):** A highly specific and sensitive method has been developed for the determination of flurazepam and its metabolites, including norflurazepam, in human urine and blood using an **electron capture detector (ECD)**. This method offers sufficient sensitivity for therapeutic dose levels. [9]
- **Liquid Chromatography-Mass Spectrometry (LC-MS):** **Liquid chromatography/single quadrupole mass spectrometry** is used for screening various sedative-hypnotics in serum. [6] High-resolution mass spectrometry (HRMS) has been applied to study the metabolism of norflurazepam and related benzodiazepines in human hepatocytes and authenticate intake via urine samples. [9]
- **High-Performance Liquid Chromatography (HPLC):** Used in pharmacokinetic studies alongside GC-MS, providing complementary data. [7] [8]

The workflow for the identification and quantification of norflurazepam is summarized below.



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*Figure 2: Analytical Workflow for Norflurazepam Detection. Core methodologies for identifying and quantifying the compound in biological matrices.*

## Clinical, Toxicological, and Regulatory Considerations

### Accumulation and Drug Interactions

The **very long elimination half-life** of norflurazepam makes it highly prone to accumulation in tissues during repeated administration, increasing the risk of adverse effects like prolonged sedation, cognitive impairment, and psychomotor dysfunction over time. [1] [7] Norflurazepam is metabolized by hepatic cytochrome P450 enzymes (particularly CYP3A4). Its plasma levels can be significantly altered by **liver disease** and concomitant use of **CYP inducers (e.g., rifampin)** or **inhibitors (e.g., ketoconazole)**. [1] [3]

## Emergence as a Designer Drug

Norflurazepam has been sold as a **designer benzodiazepine** or "research chemical" since around 2016. [1] [3] [4] These substances pose significant public health risks due to:

- **Uncertain Purity and Composition:** Lack of quality control in illicit manufacturing. [3]
- **Lack of Safety Data:** Unknown toxicological and clinical profiles. [3]
- **Potential of Overdose:** Frequently used in combination with other CNS depressants like opioids and alcohol, dramatically increasing the risk of fatal respiratory depression. [3]

## Regulatory Status

The legal status of norflurazepam and its precursors varies globally.

- **Canada:** Norflurazepam is listed as a **Schedule IV** controlled substance. [1] [4]
- **Germany:** It is classified under the **NpSG** (New Psychoactive Substances Act), restricting it to industrial and scientific use. [1]
- **United Kingdom:** Its circulation is controlled under the **Psychoactive Substances Act**. [1]
- **United States: Flutoprazepam** is unscheduled, though norflurazepam may be controlled by analogy or under analogue acts. [6]

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